

Application Notes and Protocols for Coating Glass Coverslips with Poly-D-lysine

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Compound of Interest

Compound Name: *Poly-D-lysine hydrobromide (MW 84000)*

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This document provides a detailed protocol for coating glass coverslips with Poly-D-lysine (PDL) to enhance cell adhesion, a critical step for successful cell culture, particularly for neuronal and transfected cell lines.

Introduction

Poly-D-lysine is a synthetic, positively charged polymer that promotes cell adhesion to solid substrates.[1][2] Unlike its counterpart, Poly-L-lysine, PDL is not degraded by cellular proteases, ensuring a stable coating for long-term experiments.[1][3] The mechanism of action is based on the electrostatic interaction between the cationic polymer and the anionic cell membrane, facilitating a strong bond between the cells and the glass surface.[3][4][5][6] This enhanced attachment is crucial for cell spreading, growth, differentiation, and overall viability, especially in serum-free or low-serum conditions.[1]

Experimental Protocols

Materials and Reagents

- Poly-D-lysine hydrobromide (MW 70,000-150,000)
- Sterile tissue culture grade water or Dulbecco's Phosphate-Buffered Saline (DPBS) without calcium and magnesium
- Glass coverslips (sterile)
- Petri dishes or multi-well plates
- Micropipettes and sterile tips
- Laminar flow hood
- Incubator (37°C, humidified atmosphere)
- Sterile forceps

Preparation of Poly-D-lysine Stock Solution (0.1 mg/mL)

- To prepare a 0.1 mg/mL stock solution, dissolve 5 mg of Poly-D-lysine powder in 50 mL of sterile tissue culture grade water.^[7]
- For a 50 µg/mL working solution, dilute the 0.1 mg/mL stock solution in sterile DPBS.^{[4][8]}
- Sterile-filter the solution through a 0.22 µm filter if the initial powder was not sterile.^{[7][9]}
- Store the stock solution at 2-8°C for short-term use or in aliquots at -20°C for long-term storage.^[8]

Coating Protocol for Glass Coverslips

This protocol is optimized for coating one side of a 22 mm glass coverslip. Adjust volumes accordingly for different sizes. All steps should be performed under sterile conditions in a laminar flow hood.^{[7][10]}

- Preparation: Place sterile glass coverslips in a petri dish or the wells of a multi-well plate.

- Coating: Add a sufficient volume of the Poly-D-lysine working solution to completely cover the surface of each coverslip. A typical volume is 50-60 µl for a 22 mm coverslip placed on a droplet of the solution on parafilm inside a petri dish or 1 mL per 25 cm² of culture surface.[\[7\]](#)
[\[10\]](#) Ensure the entire surface is in contact with the solution and that no air bubbles are trapped.[\[10\]](#)
- Incubation: Incubate the coverslips under one of the following conditions:
 - Rapid Protocol: 30 minutes at 37°C in a humidified incubator.[\[10\]](#)
 - Standard Protocol: 1 hour at room temperature.[\[4\]](#)[\[11\]](#)
 - Overnight Protocol: For potentially stronger adhesion, incubate overnight at room temperature.[\[7\]](#)
- Aspiration: Carefully aspirate the Poly-D-lysine solution from the coverslips.
- Rinsing: Thoroughly rinse the coverslips 2-3 times with sterile tissue culture grade water or PBS.[\[4\]](#)[\[12\]](#) This step is critical as residual PDL can be toxic to cells.[\[4\]](#)[\[13\]](#)
- Drying: Allow the coverslips to air dry completely in the laminar flow hood for at least 2 hours before introducing cells and medium.[\[2\]](#)[\[7\]](#)
- Storage: Coated coverslips can be used immediately or stored at 4°C for up to two weeks.[\[4\]](#) For longer storage, ensure they are kept in a sterile, dry container.

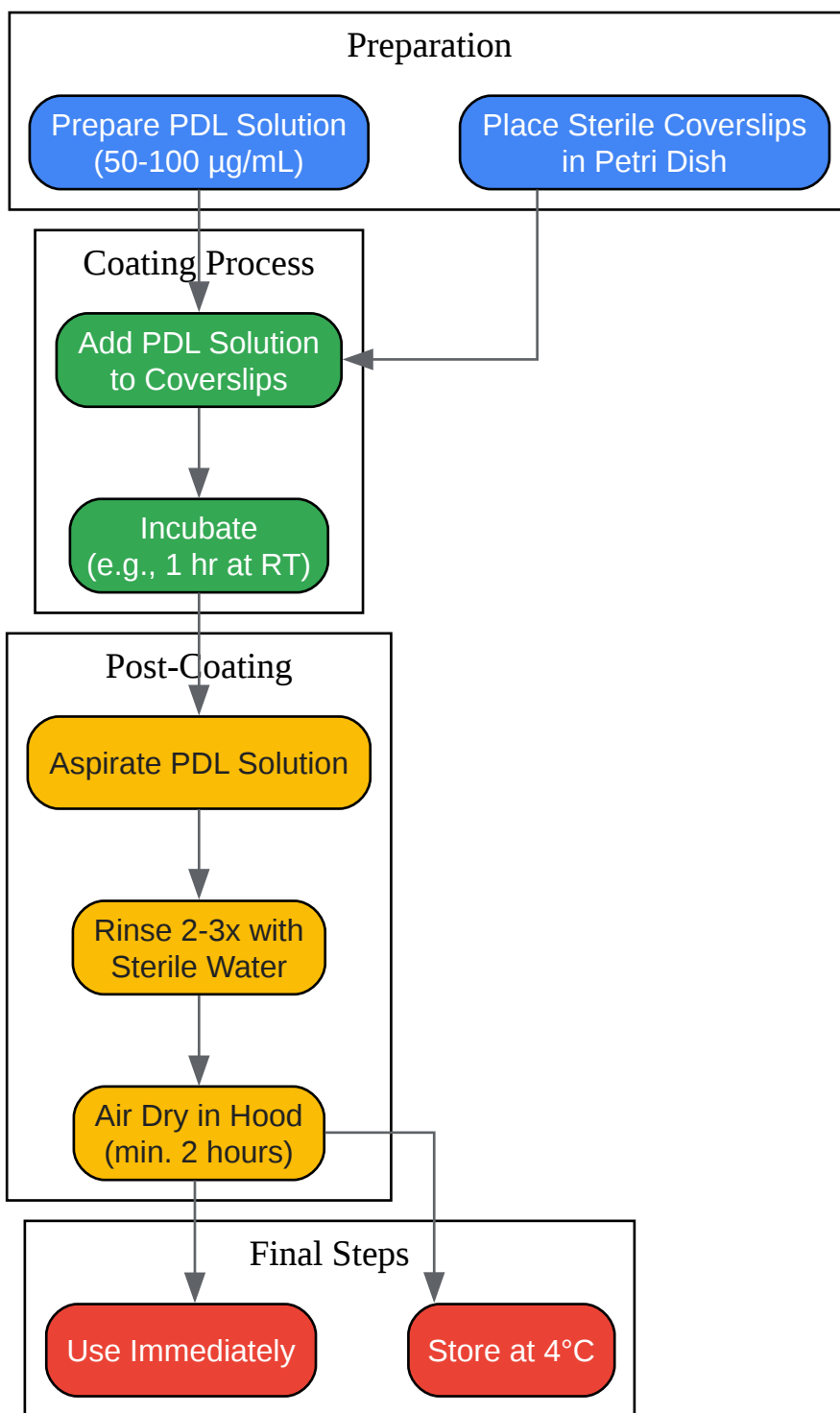
Data Presentation

The following table summarizes the quantitative parameters for the Poly-D-lysine coating protocol, providing a range of conditions that can be optimized for specific cell types and applications.

Parameter	Recommended Range	Notes
Poly-D-lysine Concentration	10 µg/mL - 1 mg/mL	A common starting concentration is 50-100 µg/mL. [4] [12]
Molecular Weight	70,000 - 150,000 Da	Ideal for neuronal cultures. [4]
Coating Volume	50-60 µL (for 22mm coverslip)	Ensure the entire surface is covered. [10]
Incubation Time	5 minutes - Overnight	30-60 minutes is sufficient for most applications. [4] [10] [12]
Incubation Temperature	Room Temperature or 37°C	37°C may slightly accelerate the coating process. [10]
Rinsing	2-3 times with sterile water/PBS	Crucial for removing cytotoxic residual PDL. [4] [13]
Drying Time	Minimum 2 hours	Ensures complete evaporation of the rinsing solution. [2] [7]
Storage of Coated Coverslips	Up to 2 weeks at 4°C	Must be stored in a sterile and dry environment. [4]

Mandatory Visualization

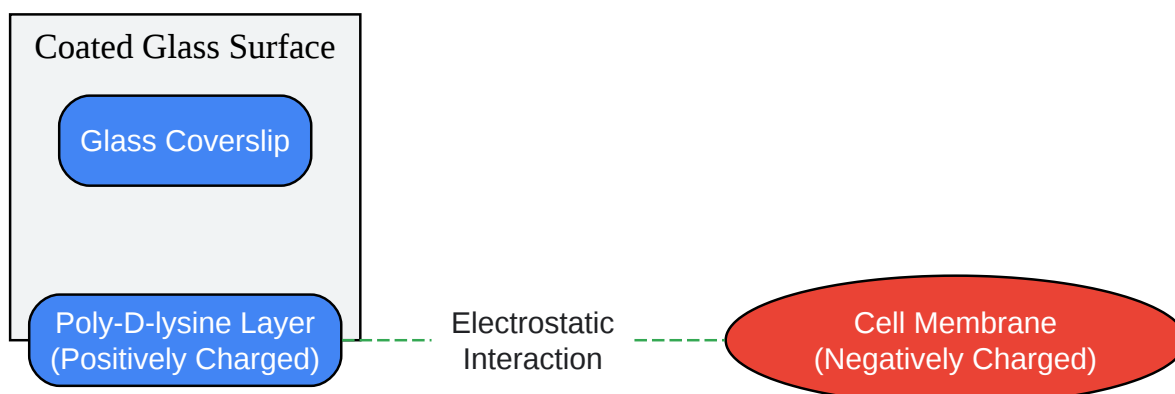
Experimental Workflow for Poly-D-lysine Coating



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Caption: A workflow diagram illustrating the key steps for coating glass coverslips with Poly-D-lysine.

Mechanism of Cell Adhesion to Poly-D-lysine Coated Surface



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Caption: Diagram showing the electrostatic interaction between the positively charged PDL and the negatively charged cell membrane.

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